

1-(1-ethoxy-vinyl)-4-fluoro-benzene physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1-Ethoxy-vinyl)-4-fluoro-benzene

Cat. No.: B8502758

[Get Quote](#)

Technical Guide: 1-(1-ethoxy-vinyl)-4-fluoro-benzene

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The physical properties of **1-(1-ethoxy-vinyl)-4-fluoro-benzene** are not readily available in surveyed chemical literature and databases. This guide provides a proposed synthetic route and standardized experimental protocols to determine these properties. For comparative purposes, data for the structurally related but distinct compound, 1-ethynyl-4-fluorobenzene, is provided.

Comparative Physicochemical Data

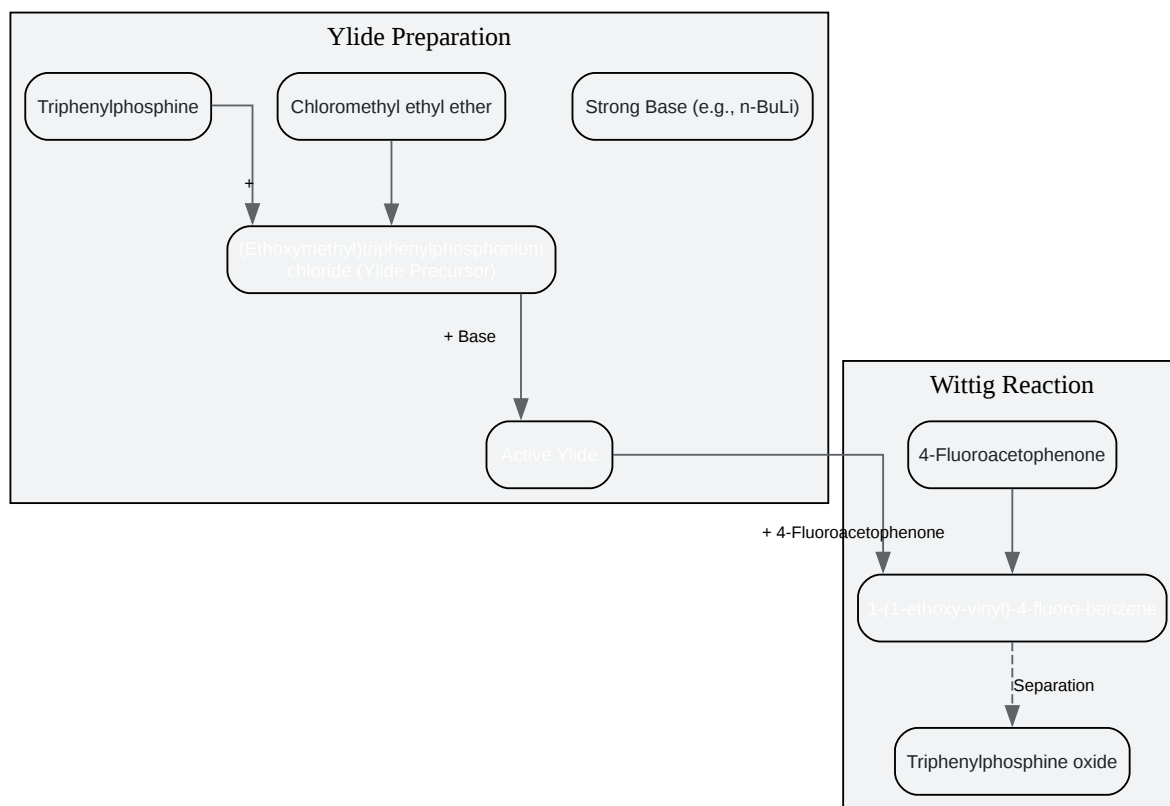
While data for **1-(1-ethoxy-vinyl)-4-fluoro-benzene** is unavailable, the properties of 1-ethynyl-4-fluorobenzene are presented below for contextual reference. It is imperative to note that the vinyl ether functionality in the requested compound will lead to different physical properties compared to the ethynyl group.

Property	1-ethynyl-4-fluorobenzene	1-(1-ethoxy-vinyl)-4-fluorobenzene
Molecular Formula	C ₈ H ₅ F	C ₁₀ H ₁₁ FO
Molecular Weight	120.12 g/mol	Calculated: 166.19 g/mol
Boiling Point	55-56 °C at 40 mmHg	To be determined
Melting Point	26-27 °C	To be determined
Density	1.048 g/mL at 25 °C	To be determined
Refractive Index	n _{20/D} 1.516	To be determined

Proposed Synthesis: Wittig Reaction

A plausible and widely used method for the synthesis of vinyl ethers from ketones is the Wittig reaction. This approach would utilize the commercially available 4-fluoroacetophenone and a suitable phosphonium ylide.

Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **1-(1-ethoxy-vinyl)-4-fluoro-benzene** via Wittig reaction.

Experimental Protocol: Synthesis

Materials:

- (Ethoxymethyl)triphenylphosphonium chloride
- 4-fluoroacetophenone

- Anhydrous tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Anhydrous diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)
- Standard glassware for inert atmosphere synthesis (Schlenk line, nitrogen/argon manifold)

Procedure:

- Ylide Generation:
 1. To a flame-dried, three-necked flask under an inert atmosphere (N₂ or Ar), add (ethoxymethyl)triphenylphosphonium chloride (1.1 eq).
 2. Add anhydrous THF via syringe.
 3. Cool the resulting suspension to -78 °C in a dry ice/acetone bath.
 4. Slowly add n-butyllithium (1.0 eq) dropwise via syringe, maintaining the internal temperature below -70 °C.
 5. Allow the reaction mixture to stir at -78 °C for 1 hour, during which the ylide should form, often indicated by a color change.
- Wittig Reaction:
 1. In a separate flame-dried flask under an inert atmosphere, dissolve 4-fluoroacetophenone (1.0 eq) in anhydrous THF.
 2. Slowly add the solution of 4-fluoroacetophenone to the cold ylide solution via cannula or syringe.
 3. Allow the reaction mixture to slowly warm to room temperature and stir overnight.

- Work-up and Purification:
 1. Quench the reaction by the slow addition of saturated aqueous NH_4Cl solution.
 2. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
 3. Combine the organic layers and wash with brine.
 4. Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
 5. Purify the crude product by column chromatography on silica gel or distillation under reduced pressure to yield the final product.

Experimental Protocols for Physical Property Determination

The following are generalized protocols for the determination of the physical properties of a newly synthesized liquid organic compound.

Boiling Point Determination

Method: Simple Distillation. This method is suitable for determining the boiling point of a liquid at a given pressure and for purification.

Apparatus:

- Round-bottom flask
- Distillation head with a thermometer adapter
- Thermometer
- Condenser
- Receiving flask
- Heating mantle

Procedure:

- Place a small volume of the purified **1-(1-ethoxy-vinyl)-4-fluoro-benzene** into a round-bottom flask.
- Assemble the simple distillation apparatus. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask gently.
- Record the temperature at which the liquid begins to boil and the first drop of condensate falls into the receiving flask.
- Continue to record the temperature range over which the majority of the liquid distills. A narrow boiling range is indicative of a pure compound.
- Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

Density Determination

Method: Using a Pycnometer (for high precision) or a Graduated Cylinder and Balance.

Procedure (using a graduated cylinder):

- Weigh an empty, dry 10 mL graduated cylinder and record its mass.
- Carefully add a known volume (e.g., 5.0 mL) of **1-(1-ethoxy-vinyl)-4-fluoro-benzene** to the graduated cylinder.
- Weigh the graduated cylinder with the liquid and record the new mass.
- Calculate the mass of the liquid by subtracting the mass of the empty cylinder.
- Density is calculated as mass divided by volume (g/mL).
- Perform the measurement at a recorded temperature, as density is temperature-dependent.

Refractive Index Determination

Method: Using an Abbe Refractometer. The refractive index is a measure of how much light bends as it passes through the liquid and is a characteristic property of a pure compound.

Apparatus:

- Abbe Refractometer
- Constant temperature water bath

Procedure:

- Ensure the refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- Circulate water from a constant temperature bath (typically 20 °C) through the refractometer prisms.
- Place a few drops of the purified **1-(1-ethoxy-vinyl)-4-fluoro-benzene** onto the lower prism.
- Close the prisms and allow a few moments for the sample to reach thermal equilibrium.
- Look through the eyepiece and adjust the knob to bring the dividing line between the light and dark fields into sharp focus on the crosshairs.
- Read the refractive index from the scale. Record the temperature at which the measurement was taken (e.g., n^{20}_D , where 20 is the temperature in Celsius and D refers to the sodium D-line wavelength).

Melting Point Determination

Should the synthesized **1-(1-ethoxy-vinyl)-4-fluoro-benzene** be a solid at room temperature, its melting point can be determined as follows:

Method: Using a Mel-Temp apparatus or similar melting point apparatus.

Apparatus:

- Melting point apparatus
- Capillary tubes

Procedure:

- Place a small amount of the crystalline solid into a capillary tube, sealed at one end.
- Pack the solid down to the bottom of the tube.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block rapidly at first, and then more slowly as the expected melting point is approached.
- Record the temperature at which the first liquid appears (the beginning of the melting range).
- Record the temperature at which the last crystal melts (the end of the melting range). A pure compound will have a sharp melting range of 1-2 °C.
- To cite this document: BenchChem. [1-(1-ethoxy-vinyl)-4-fluoro-benzene physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8502758#1-1-ethoxy-vinyl-4-fluoro-benzene-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com